

4,5-Dichloroguaiacol CAS number and synonyms

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Compound of Interest

Compound Name: 4,5-Dichloroguaiacol

Cat. No.: B7903635

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4,5-Dichloroguaiacol: A Technical Overview

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4,5-Dichloroguaiacol**, a chlorinated aromatic compound. The document details its chemical identity, including its Chemical Abstracts Service (CAS) number and a list of known synonyms. A summary of its physicochemical properties is presented in a tabular format for ease of reference. While a detailed, step-by-step experimental protocol for its synthesis is not readily available in the reviewed literature, this guide discusses the known microbial metabolic pathway of **4,5-Dichloroguaiacol**, which is visualized using a DOT language diagram. This document is intended to serve as a foundational resource for professionals engaged in research and development involving this compound.

Chemical Identity and Synonyms

4,5-Dichloroguaiacol is chemically known as 4,5-dichloro-2-methoxyphenol. Its unique identifier in the Chemical Abstracts Service is CAS Number 2460-49-3.^[1]

A variety of synonyms are used in literature and commercial listings to refer to this compound. These include:

- 4,5-Dichloro-2-methoxyphenol[1]
- Phenol, 4,5-dichloro-2-methoxy-[1]
- Guaiacol, 4,5-dichloro-
- UNII-UE34XAW6L9[1]
- NSC 2879

Physicochemical Properties

The key physicochemical properties of **4,5-Dichloroguaiacol** have been compiled from various sources and are summarized in the table below. These properties are crucial for understanding its behavior in different experimental and environmental settings.

Property	Value	Source
Molecular Formula	C ₇ H ₆ Cl ₂ O ₂	[1]
Molecular Weight	193.03 g/mol	PubChem
Melting Point	72-73 °C	ECHEMI
Boiling Point	146-155 °C at 19 Torr	ECHEMI
Density	1.4 ± 0.1 g/cm ³	ECHEMI
XLogP3	3.3	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	1	PubChem

Experimental Protocols

A comprehensive, step-by-step experimental protocol for the synthesis of **4,5-Dichloroguaiacol** is not readily available in the public domain literature. General synthetic

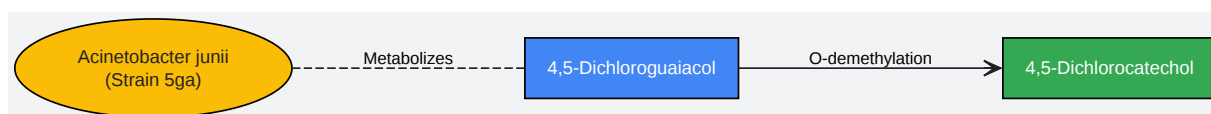
routes for guaiacol and its derivatives often involve the methylation of catechol followed by chlorination, or the direct chlorination of guaiacol. However, specific reaction conditions, purification methods, and analytical characterization details for the synthesis of **4,5-Dichloroguaiacol** require further investigation from specialized chemical synthesis literature or patents.

Biological Activity and Metabolism

The biological activity of **4,5-Dichloroguaiacol** is not extensively documented in the context of specific signaling pathways in eukaryotic organisms. Research has primarily focused on its metabolism by microorganisms, particularly in the context of environmental bioremediation.

Studies have shown that certain bacterial strains can metabolize chlorinated guaiacols. For instance, the bacterium *Acinetobacter junii* strain 5ga, when grown on guaiacol, is capable of O-demethylating **4,5-Dichloroguaiacol**. This metabolic process results in the formation of 4,5-dichlorocatechol. This transformation is a critical first step in the biodegradation of this chlorinated compound. The bacterium *Rhodococcus chlorophenolicus* has also been identified as capable of degrading various chlorinated guaiacols.

The metabolic pathway for the microbial degradation of **4,5-Dichloroguaiacol** is illustrated below.



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Microbial metabolism of **4,5-Dichloroguaiacol**.

It is important to note that while this metabolic pathway has been identified in specific microorganisms, the broader biological effects and potential signaling pathway interactions of **4,5-Dichloroguaiacol** in higher organisms remain an area for further research. The toxicological profile of chlorinated phenols suggests that they can have various effects, but specific data for **4,5-Dichloroguaiacol** is limited.

Conclusion

4,5-Dichloroguaiacol is a well-defined chemical entity with established physicochemical properties. While its synthesis is achievable through general organic chemistry principles, detailed experimental protocols are not widely disseminated. The primary area of biological investigation has been its microbial degradation, highlighting a potential route for its environmental remediation. For researchers and drug development professionals, the current body of knowledge suggests that further studies are required to elucidate its biological activities and potential mechanisms of action in eukaryotic systems, which would be crucial for any therapeutic or toxicological assessment.

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References

- 1. 4,5-Dichloroguaiacol | C₇H₆Cl₂O₂ | CID 17160 - PubChem [pubchem.ncbi.nlm.nih.gov]
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